

Application Notes and Protocols for Preclinical Research of Axomadol

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Compound of Interest

Compound Name: Axomadol

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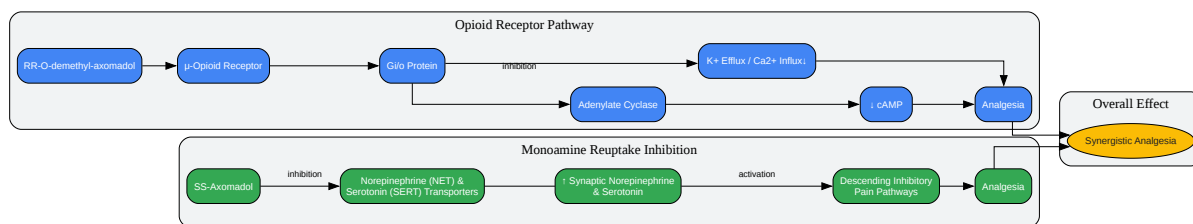
Disclaimer: The clinical development of **Axomadol** (EN3324) was discontinued after Phase II trials.[1] Consequently, detailed preclinical dosing and pharmacokinetic data are not extensively available in peer-reviewed literature. The following application notes and protocols are based on the known mechanism of action of **Axomadol**, general principles of preclinical analgesic testing, and publicly available data on the structurally and mechanistically related compound, Tramadol. This information is intended to serve as a guide for researchers and should be adapted based on pilot studies.

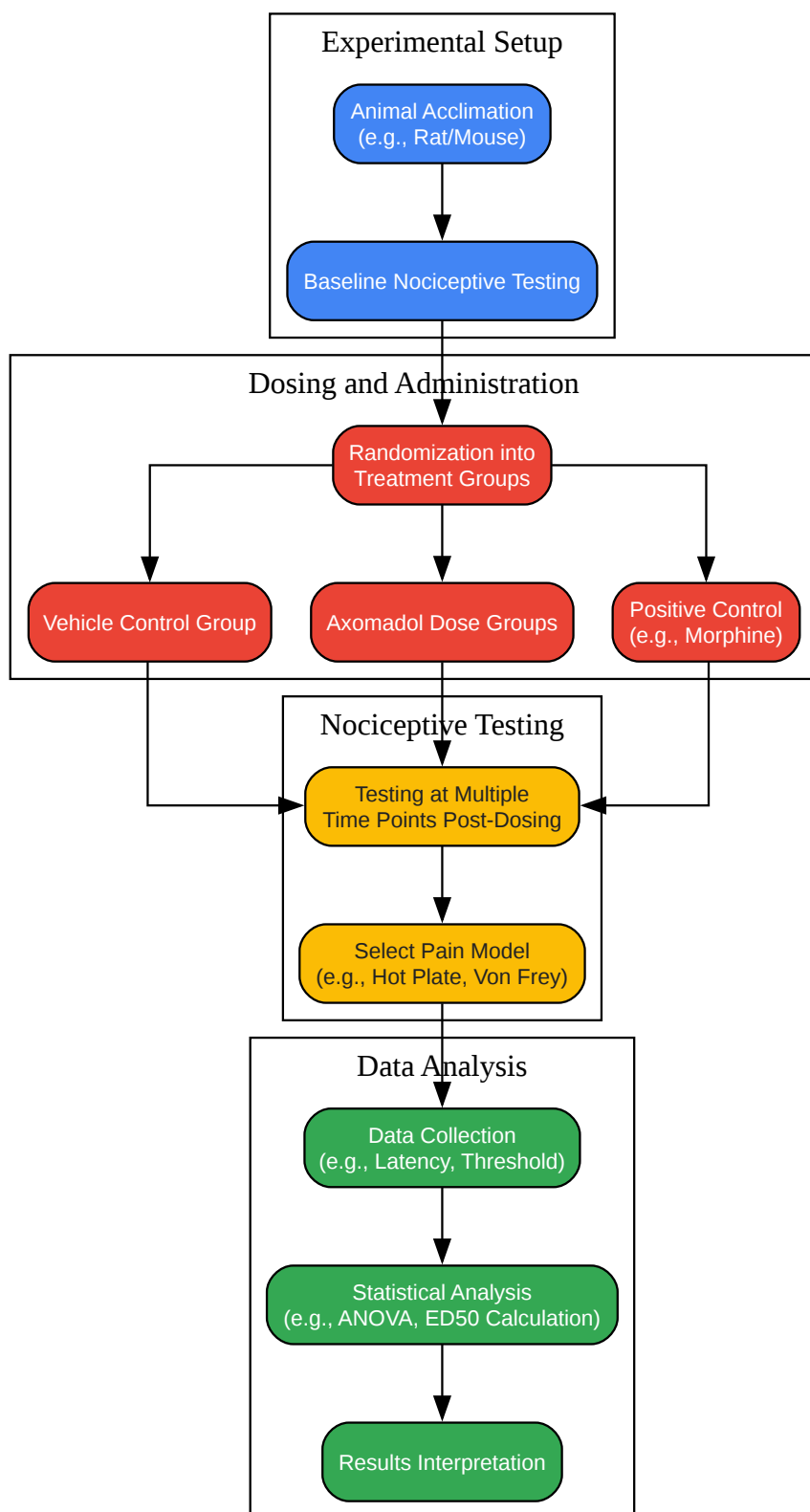
Introduction

Axomadol is a centrally active analgesic compound with a dual mechanism of action.[2] It acts as both a μ -opioid receptor agonist and an inhibitor of the reuptake of norepinephrine and serotonin.[2] **Axomadol** is a racemic mixture of (RR)- and (SS)-enantiomers. The (SS)-enantiomer is primarily responsible for the inhibition of monoamine reuptake, while the O-demethylated metabolite of the (RR)-enantiomer is a potent μ -opioid agonist.[2] These application notes provide a framework for the appropriate dosing and evaluation of **Axomadol** in preclinical research settings.

Mechanism of Action Signaling Pathway

The dual mechanism of **Axomadol** involves two primary signaling pathways: the opioid receptor pathway and the monoamine reuptake inhibition pathway.





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References

- 1. Axomadol - Wikipedia [en.wikipedia.org]
- 2. Population pharmacokinetic/pharmacodynamic modelling of the effects of axomadol and its O-demethyl metabolite on pupil diameter and nociception in healthy subjects - PMC [pmc.ncbi.nlm.nih.gov]
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